

Application Note: High-Performance Buchwald-Hartwig Amination of 3-(2-Bromophenoxy)pyridazine

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Compound of Interest

Compound Name: 3-(2-Bromophenoxy)pyridazine

CAS No.: 40580-53-8

Cat. No.: B1445029

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Executive Summary

3-(2-Bromophenoxy)pyridazine represents a privileged scaffold in medicinal chemistry, particularly in the design of c-Met and VEGFR2 kinase inhibitors. However, functionalizing this core via Buchwald-Hartwig amination presents a distinct "dual-threat" challenge:

- **Steric Hindrance:** The reactive bromine is ortho to the bulky pyridazine-ether linkage, significantly impeding oxidative addition.
- **Catalyst Poisoning:** The electron-deficient pyridazine nitrogens are competent ligands for Palladium(II), capable of displacing phosphines and forming inactive off-cycle resting states.

This guide outlines a Field-Proven Protocol derived from third-generation (G3) and fourth-generation (G4) Buchwald precatalyst technology. By utilizing bulky dialkylbiaryl phosphine ligands (RuPhos/BrettPhos), we suppress non-productive coordination and facilitate coupling at the sterically congested center.

Substrate Analysis & Mechanistic Strategy

To design a successful reaction, we must first visualize the electronic and steric environment of the substrate.

Structural Challenges[1]

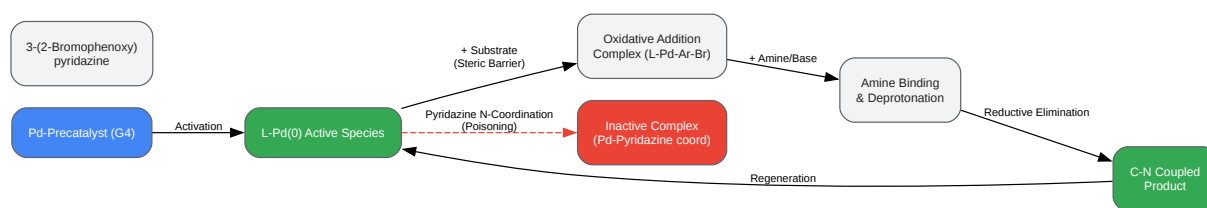
- Electrophile: Aryl Bromide (Phenyl ring).
- Ortho-Substituent: (Pyridazin-3-yl)oxy group. This is an electron-withdrawing group (EWG) by induction but electron-donating by resonance. The primary effect here is steric bulk.
- Interference: The N2 nitrogen of the pyridazine ring is spatially accessible and Lewis basic.

The Solution: Ligand Selection

- For Secondary Amines: RuPhos (2-Dicyclohexylphosphino-2',6'-diisopropoxybiphenyl). The bulk of the isopropoxy groups prevents the Pd center from coordinating the pyridazine nitrogen, while the electron-rich phosphine facilitates oxidative addition into the hindered C-Br bond.
- For Primary Amines: BrettPhos or tBuBrettPhos. These provide the necessary steric bulk to enforce reductive elimination, which is often the rate-determining step for hindered primary amines.

Mechanistic Pathway Diagram

The following diagram illustrates the competitive landscape between productive catalysis and catalyst deactivation for this specific substrate.



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Figure 1: Catalytic cycle highlighting the competition between productive oxidative addition and non-productive pyridazine coordination. Bulky ligands (L) are required to favor the green pathway over the red.

Experimental Protocols

Protocol A: Rapid Scoping (Micro-scale Screening)

Use this protocol to determine the optimal Ligand/Base combination for your specific amine partner.

Materials:

- Vials: 1-dram (4 mL) reaction vials with PTFE-lined caps.
- Scale: 0.1 mmol limiting reagent.

Reagent Table:

Component	Equiv.	Amount (0.1 mmol scale)	Role
3-(2-Bromophenoxy)pyridine	1.0	25.1 mg	Electrophile
Amine Partner	1.2	Variable	Nucleophile
Pd Precatalyst	0.02-0.05	See below	Catalyst Source
Base	2.0	See below	Proton Scavenger
Solvent	N/A	1.0 mL (0.1 M)	Medium

Screening Matrix:

- Condition A (Standard): RuPhos Pd G4 (2 mol%) + NaOtBu (2 equiv) in Toluene at 80°C.
- Condition B (Base Sensitive): RuPhos Pd G4 (2 mol%) + Cs₂CO₃ (2 equiv) in Dioxane at 100°C.
- Condition C (Primary Amines): BrettPhos Pd G4 (2 mol%) + NaOtBu (2 equiv) in Toluene at 100°C.

Procedure:

- Charge a reaction vial with the aryl bromide, base, and Pd-precatalyst.
 - Note: If the amine is a solid, add it now. If liquid, add after solvent.
- Evacuate and backfill the vial with Nitrogen or Argon (3 cycles).
- Add anhydrous solvent via syringe.
- Add liquid amine via microliter syringe.
- Seal cap tightly (use electrical tape for extra security if heating >80°C).
- Stir at designated temperature for 12 hours.

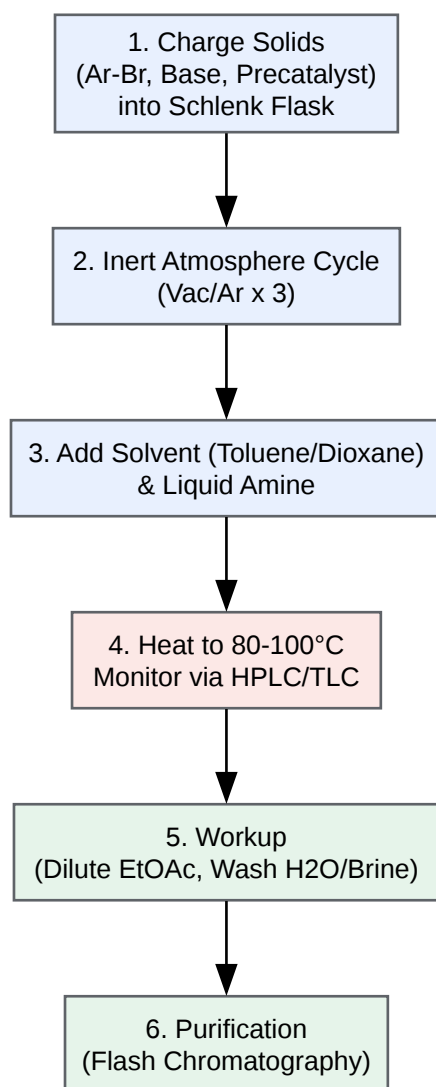
- Analysis: Filter a 50 μ L aliquot through a silica plug, elute with EtOAc, and analyze via LC-MS to check conversion.

Protocol B: Optimized Preparative Scale (The "Gold Standard")

This protocol is optimized for high yield and reproducibility on a 1.0 gram scale, utilizing RuPhos for secondary amines or BrettPhos for primary amines.

Safety Note: This reaction utilizes Sodium tert-butoxide, which is moisture-sensitive and caustic. Handle under inert atmosphere.

Workflow Diagram:



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Figure 2: Step-by-step workflow for preparative scale synthesis.

Detailed Methodology:

- Setup: Oven-dry a 50 mL Schlenk flask or a heavy-walled pressure vessel equipped with a magnetic stir bar.
- Charging Solids:
 - Add **3-(2-Bromophenoxy)pyridazine** (1.0 g, 3.98 mmol, 1.0 equiv).
 - Add RuPhos Pd G4 (67 mg, 0.08 mmol, 2 mol%).
 - Why G4? It contains the ligand pre-bound to Pd(II) and an activating amine base, ensuring a strict 1:1 Pd:L ratio and rapid initiation at lower temperatures [1].
 - Add Sodium tert-butoxide (NaOtBu) (535 mg, 5.57 mmol, 1.4 equiv).
 - Tip: Use fresh, white, free-flowing powder. Yellow/clumpy NaOtBu will kill the reaction.
- Inerting: Cap the vessel. Evacuate under high vacuum for 2 minutes, then backfill with Argon. Repeat 3 times.
- Solvent & Amine Addition:
 - Under a counter-flow of Argon, add anhydrous Toluene (13 mL, 0.3 M concentration).
 - Add the Amine (4.78 mmol, 1.2 equiv).
- Reaction:
 - Seal the vessel.
 - Immerse in a pre-heated oil block at 85°C.
 - Stir vigorously (800+ rpm). The mixture should turn from orange/red to a dark brown/black suspension over time.

- Monitoring:
 - Check after 2 hours. Due to the ortho-phenoxy effect, this reaction may require 4–16 hours depending on the amine nucleophilicity.
- Workup:
 - Cool to room temperature.^{[1][2]}
 - Dilute with Ethyl Acetate (30 mL) and filter through a pad of Celite to remove Pd black and salts.
 - Wash the filtrate with Water (1 x 20 mL) and Brine (1 x 20 mL).
 - Dry over Na₂SO₄, filter, and concentrate.
- Purification:
 - Purify via Flash Column Chromatography on Silica Gel.
 - Eluent: Typically 0-50% EtOAc in Hexanes. Pyridazine products are polar; if streaking occurs, add 1% Triethylamine to the eluent.

Troubleshooting & Optimization Guide

Observation	Diagnosis	Corrective Action
Low Conversion (<20%)	Catalyst Poisoning	Switch to tBuBrettPhos Pd G4. The extra bulk protects the Pd center from pyridazine N-binding. Increase temperature to 110°C.
Dehalogenation (Ar-H)	β -Hydride Elimination	This occurs if the amine is sterically crowded. Switch solvent to t-Amyl Alcohol and use Cs ₂ CO ₃ as the base.
C-O Bond Cleavage	Ether cleavage	Rare, but possible with strong alkoxides at high temp. Switch base to K ₃ PO ₄ (tribasic potassium phosphate) and use 1,4-Dioxane with 2% water (surfactant-free).
Reaction Stalls at 60%	Product Inhibition	The product (an aminopyridazine derivative) might be a better ligand than the substrate. Add a second portion of catalyst (1 mol%) after 6 hours.

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Note: The protocols described above are based on general best practices for ortho-substituted aryl halides and pyridazine chemistry. Always perform a safety assessment before scaling up.

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